

The Multifaceted Biological Activities of Fluorinated Quinoline Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *5,7-Difluoro-4-hydroxyquinoline-3-carbonitrile*

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The strategic incorporation of fluorine into the quinoline scaffold has emerged as a powerful approach in medicinal chemistry, yielding derivatives with a broad spectrum of enhanced biological activities. This technical guide provides an in-depth overview of the diverse pharmacological effects of fluorinated quinoline derivatives, with a focus on their anticancer, antimicrobial, antiviral, and anti-inflammatory properties. This document details the mechanisms of action, summarizes key quantitative data, provides comprehensive experimental protocols for cited assays, and visualizes relevant biological pathways and workflows.

Anticancer Activity

Fluorinated quinoline derivatives have demonstrated significant potential as anticancer agents, exhibiting cytotoxicity against various cancer cell lines. Their mechanisms of action are diverse and often involve the induction of apoptosis, inhibition of cell proliferation, and interference with critical cellular signaling pathways.

A series of novel fluorinated quinoline analogues have been synthesized and evaluated for their anticancer properties against breast cancer cell lines.^{[1][2]} Notably, compounds 6a, 6b, 6d, and 6f showed potent activity against triple-negative breast cancer (TNBC) cells (MDA-MB-

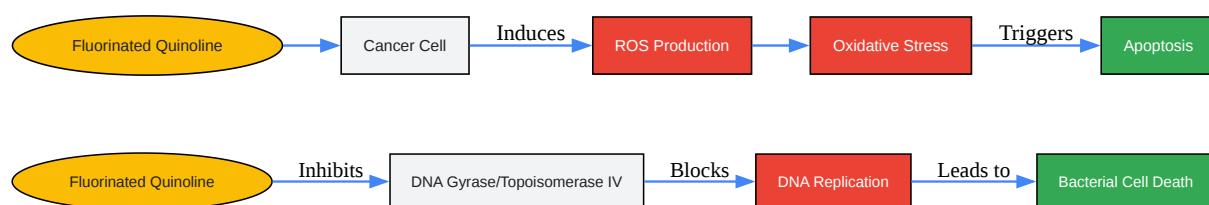
468) with IC₅₀ values in the low micromolar range, while remaining non-toxic to non-tumorigenic breast cells (MCF-10A).[1][2][3] The presence of both an ester group and fluorine substitution on the quinoline ring was found to be crucial for their anticancer activity.[1][2] These compounds were also observed to significantly reduce the clonogenic capacity of TNBC cells and induce the production of reactive oxygen species (ROS).[2][3]

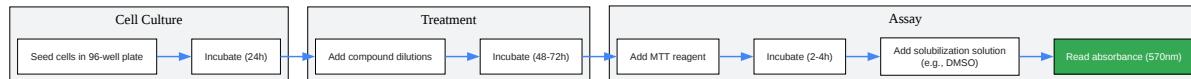
Quantitative Data for Anticancer Activity

Compound	Cell Line	Activity	IC ₅₀ (μM)	Reference
6a	MDA-MB-468 (TNBC)	Anticancer	4.0	[1]
6a	MCF7 (Breast Cancer)	Anticancer	10.5	[1]
6b	MDA-MB-468 (TNBC)	Anticancer	5.0	[1]
6b	MCF7 (Breast Cancer)	Anticancer	11.0	[1]
6d	MDA-MB-468 (TNBC)	Anticancer	2.5-5	[2]
6f	MDA-MB-468 (TNBC)	Anticancer	2.5-5	[2]

Signaling Pathways in Anticancer Activity

The anticancer effects of many fluorinated quinoline derivatives are linked to their ability to induce oxidative stress through the generation of Reactive Oxygen Species (ROS), which can lead to apoptosis.





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